

safety and handling precautions for 2-Bromo-5-ethoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-5-ethoxybenzaldehyde

Cat. No.: B112627

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An In-depth Technical Guide to the Safe Handling of 2-Bromo-5-ethoxybenzaldehyde

Disclaimer: This document is intended for informational purposes for research, science, and drug development professionals. A complete Safety Data Sheet (SDS) for **2-Bromo-5-ethoxybenzaldehyde** (CAS: 43192-32-1) was not available in public search results. Therefore, hazard information has been supplemented with data from closely related analogues, such as 2-Bromo-5-hydroxybenzaldehyde and 2-Bromo-5-methoxybenzaldehyde. Users must conduct a thorough, independent risk assessment before handling this chemical.

Compound Identification and Properties

2-Bromo-5-ethoxybenzaldehyde is an aromatic aldehyde derivative. Its structure is characterized by a benzene ring substituted with a bromine atom, an ethoxy group, and a formyl (aldehyde) group. This combination of functional groups makes it a useful intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.

Table 1: Compound Identification and Physical Properties

Identifier	Data	Source
Chemical Name	2-Bromo-5-ethoxybenzaldehyde	-
CAS Number	43192-32-1	[1][2][3]
Molecular Formula	C ₉ H ₉ BrO ₂	[3]
Molecular Weight	229.07 g/mol	[3]
Appearance	White to yellow or brown powder (inferred from analogues)	[4]
Boiling Point	298.3°C at 760 mmHg	[5]
Density	1.451 g/cm ³	[5]

| Storage Temperature| 2-8°C or -20°C, under inert gas |[3][5] |


Hazard Identification and Classification

While specific GHS classification for **2-Bromo-5-ethoxybenzaldehyde** is not readily available, the classifications for its close analogues are presented below. It should be handled with the assumption that it presents similar hazards.


Table 2: GHS Hazard Identification (Based on Analogues)

Hazard Class	Pictogram	Signal Word	Hazard Statement(s)	Analogue Source
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| Acute Toxicity, Oral (Category 4) | GHS07

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| Warning | H302: Harmful if swallowed |[4][6] | | Skin Corrosion/Irritation (Category 2) | GHS07

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| Warning | H315: Causes skin irritation [\[\[7\]\[8\]](#) | | Serious Eye Damage/Irritation (Category 2) | GHS07

alt text

| Warning | H319: Causes serious eye irritation [\[\[7\]\[8\]\[9\]](#) | | Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System | GHS07

alt text

| Warning| H335: May cause respiratory irritation [\[\[10\]\[11\]](#) | | Hazardous to the Aquatic Environment, Acute Hazard (Category 1) | GHS09

alt text

| Warning | H400: Very toxic to aquatic life [\[\[6\]](#) |

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[12\]\[13\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[14\]](#)

Personal Protective Equipment (PPE)

A risk assessment should precede all handling activities to ensure appropriate PPE is selected.

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards). [6] [12]	Protects against splashes, dust, and vapors. [12]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), inspected before use. A lab coat or chemical-resistant apron. [15] [12]	Prevents skin contact, irritation, and potential absorption.

| Respiratory Protection | For nuisance dust, a P95 (US) or P1 (EU) particle respirator. If exposure limits are exceeded or irritation occurs, a full-face respirator with appropriate cartridges (e.g., OV/AG/P99) is recommended.[\[15\]](#)[\[6\]](#)[\[12\]](#) | Minimizes inhalation of dust or vapors.[\[12\]](#) |

Hygiene Measures

- Avoid all personal contact, including inhalation and ingestion.[\[10\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[6\]](#)[\[12\]](#)
- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[15\]](#)[\[6\]](#)

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[15\]](#)[\[14\]](#)
- Recommended storage temperatures are between 2-8°C or frozen at -20°C.[\[3\]](#)[\[5\]](#)
- Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation, especially for long-term storage.[\[5\]](#)[\[16\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[14\]](#)[\[16\]](#)

Emergency Procedures

Table 4: First Aid Measures (Based on Analogues)

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation or other symptoms occur, seek medical attention. [15] [10]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of running water and soap. If skin irritation persists, seek medical attention. [15] [10]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get immediate medical attention. [15] [10]

| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[\[15\]](#)[\[9\]](#) |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).[\[15\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[\[15\]](#)
- Hazards from Combustion: Thermal decomposition may produce corrosive and irritating gases, including carbon monoxide, carbon dioxide, and hydrogen halides.[\[10\]](#)[\[14\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[15\]](#)

Accidental Release Measures

- Evacuate personnel from the spill area.[\[12\]](#)
- Wear appropriate PPE, including respiratory protection.[\[10\]](#)
- Avoid generating dust. Use dry clean-up procedures (e.g., sweeping, shoveling, or vacuuming with an explosion-proof system) and place the material into a clean, dry, sealed, and labeled container for disposal.[\[10\]](#)
- Prevent spillage from entering drains or waterways.[\[14\]](#)

General Protocol for Safe Laboratory Handling

This section provides a generalized workflow for handling **2-Bromo-5-ethoxybenzaldehyde** in a research setting. This protocol must be adapted to specific experimental requirements and institutional safety guidelines.

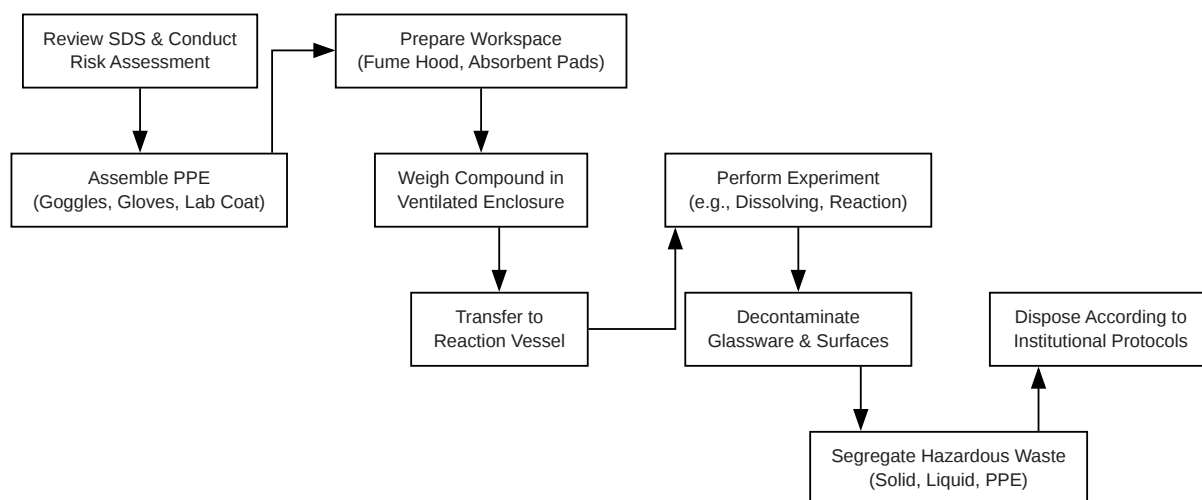
Methodology

- Risk Assessment & Preparation:
 - Review this guide and any available SDS documentation thoroughly.
 - Consult institutional chemical safety protocols.
 - Ensure all required engineering controls and PPE are available and functional.
 - Prepare the workspace within the fume hood, laying down absorbent pads if necessary.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use a clean spatula or scoop to carefully transfer the required amount of the solid to a tared weighing vessel.
 - Promptly transfer the weighed compound to the reaction vessel.

- Immediately and securely seal the source container after dispensing.
- Use in Reaction/Solution Preparation:
 - When dissolving, add the solid slowly to the solvent to prevent splashing.
 - If the reaction is heated, ensure it is performed in a well-ventilated fume hood with appropriate apparatus (e.g., a reflux condenser).
 - Keep all containers closed when not in use.
- Post-Experiment Decontamination and Waste Disposal:
 - Decontaminate all glassware and equipment that came into contact with the chemical.
 - Segregate all chemical waste (solid, liquid, and contaminated disposables) into designated, labeled hazardous waste containers.[\[12\]](#)
 - Contaminated PPE (e.g., gloves) should be placed in a sealed bag and disposed of as hazardous waste.[\[12\]](#)
 - Follow all institutional and local regulations for hazardous waste disposal.[\[6\]](#)[\[12\]](#)

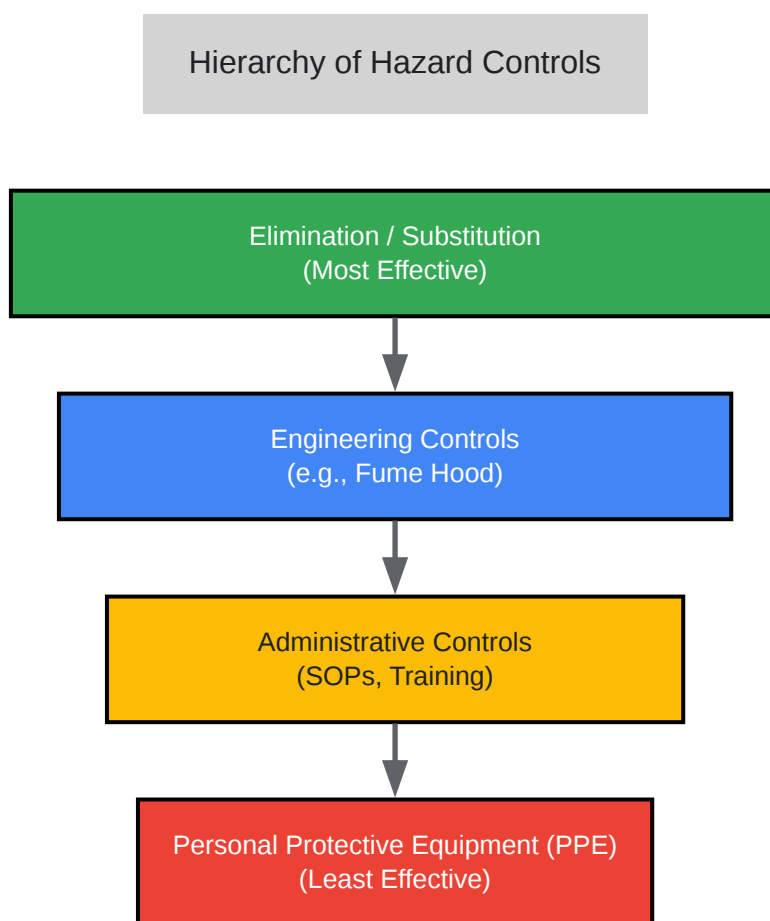
Visualized Workflows and Logic

The following diagrams illustrate the logical flow of safe handling and hazard control.



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Caption: Workflow for Safe Handling of **2-Bromo-5-ethoxybenzaldehyde**.



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Caption: Hierarchy of Controls for Managing Chemical Hazards.

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